

Thermodynamic Properties of Quinoline Derivatives: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-Methoxyquinoline-4-carbaldehyde

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This technical guide provides a comprehensive overview of the thermodynamic properties of quinoline and its derivatives, compounds of significant interest in medicinal chemistry and drug development. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource for key thermodynamic data, detailed experimental protocols, and visualizations of relevant biological pathways.

Core Thermodynamic Data of Quinoline and Selected Derivatives

The stability and behavior of quinoline derivatives in various phases are crucial for their application in pharmaceuticals. The following tables summarize key thermodynamic properties for quinoline and some of its derivatives at standard conditions (298.15 K and 0.1 MPa).

Compound	Formula	Molar Mass (g/mol)	State	Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$) (kJ/mol)
Quinoline	C ₉ H ₇ N	129.16	Liquid	174.9[1]
2-Methylquinoline	C ₁₀ H ₉ N	143.19	Liquid	-
2-Chloroquinoline	C ₉ H ₆ ClN	163.61	Solid	-
2-Phenylquinoline	C ₁₅ H ₁₁ N	205.26	Solid	-
8-Hydroxyquinoline	C ₉ H ₇ NO	145.16	Solid	-
4-Aminoquinoline	C ₉ H ₈ N ₂	144.17	Solid	-
8-Aminoquinoline	C ₉ H ₈ N ₂	144.17	Solid	-

Compound	Enthalpy of Vaporization/Sublimation ($\Delta H_{\text{vap/sub}}$) (kJ/mol)	Gibbs Free Energy of Phase Transition (ΔG_{phase}) (kJ/mol)
Quinoline	-	13.36[2]
2-Methylquinoline	65.25 ± 0.13[3]	-
2-Chloroquinoline	-	-
2-Phenylquinoline	-	44.3 ± 0.04[2]
8-Hydroxyquinoline	-	-
4-Aminoquinoline	-	-
8-Aminoquinoline	-	-

Note: A hyphen (-) indicates that the data was not readily available in the searched sources.

Experimental Protocols for Thermodynamic Property Determination

Accurate determination of thermodynamic properties is paramount. This section details the methodologies for two key experimental techniques: solution calorimetry and the transpiration method.

Solution Calorimetry

Solution calorimetry is a versatile technique used to determine the enthalpy of solution of a substance in a solvent. This data can then be used to derive other thermodynamic properties, such as the enthalpy of formation or phase transition.

Objective: To measure the enthalpy of solution of a solid quinoline derivative in a suitable solvent.

Apparatus:

- Isothermal solution calorimeter (e.g., a precision calorimeter)
- Constant temperature bath
- Calibrated thermistor or thermometer
- Stirrer
- Sample holder (e.g., glass ampoule)
- Balance (accurate to ± 0.01 mg)
- Volumetric glassware

Procedure:

- Calorimeter Calibration:

- The heat capacity of the calorimeter is determined by electrical calibration or by dissolving a standard substance with a known enthalpy of solution (e.g., potassium chloride in water).
- A known amount of electrical energy is passed through a heater in the calorimeter, and the resulting temperature change is measured.
- The heat capacity (C_{cal}) is calculated using the formula: $C_{cal} = (\text{Electrical Energy}) / (\Delta T)$
- Sample Preparation:
 - A precise amount (typically 5-10 mg) of the solid quinoline derivative is weighed and sealed in a thin-walled glass ampoule.
- Calorimetric Measurement:
 - A known volume of the solvent (e.g., benzene, methanol) is placed in the calorimeter vessel.
 - The calorimeter is assembled and allowed to reach thermal equilibrium in the constant temperature bath (e.g., 298.15 K).
 - The initial temperature is recorded for a set period to establish a stable baseline.
 - The glass ampoule containing the sample is broken within the solvent, initiating dissolution.
 - The temperature change (ΔT) during the dissolution process is recorded until a stable final temperature is reached.
- Data Analysis:
 - The heat of solution (q_{sol}) is calculated using the measured temperature change and the heat capacity of the calorimeter: $q_{sol} = -C_{cal} * \Delta T$
 - The molar enthalpy of solution (ΔH_{sol}) is then calculated by dividing the heat of solution by the number of moles of the dissolved sample.

Transpiration Method

The transpiration method is a dynamic technique used to determine the vapor pressure of a solid or liquid. This is achieved by passing a stream of an inert gas over the sample at a constant temperature and measuring the mass loss of the sample.

Objective: To determine the vapor pressure of a quinoline derivative at various temperatures.

Apparatus:

- Thermostatically controlled furnace or oven
- Flow meter for inert gas (e.g., nitrogen, argon)
- Saturation chamber containing the sample
- Condenser or cold trap
- Balance (accurate to ± 0.01 mg)
- Temperature and pressure sensors

Procedure:

- Sample Preparation:
 - A known mass of the quinoline derivative is placed in the saturation chamber.
- Experimental Setup:
 - The saturation chamber is placed inside the furnace and heated to the desired temperature.
 - A controlled flow of an inert carrier gas is passed through the saturation chamber. The flow rate is kept low enough to ensure the gas becomes saturated with the vapor of the sample.
- Vapor Transport and Collection:

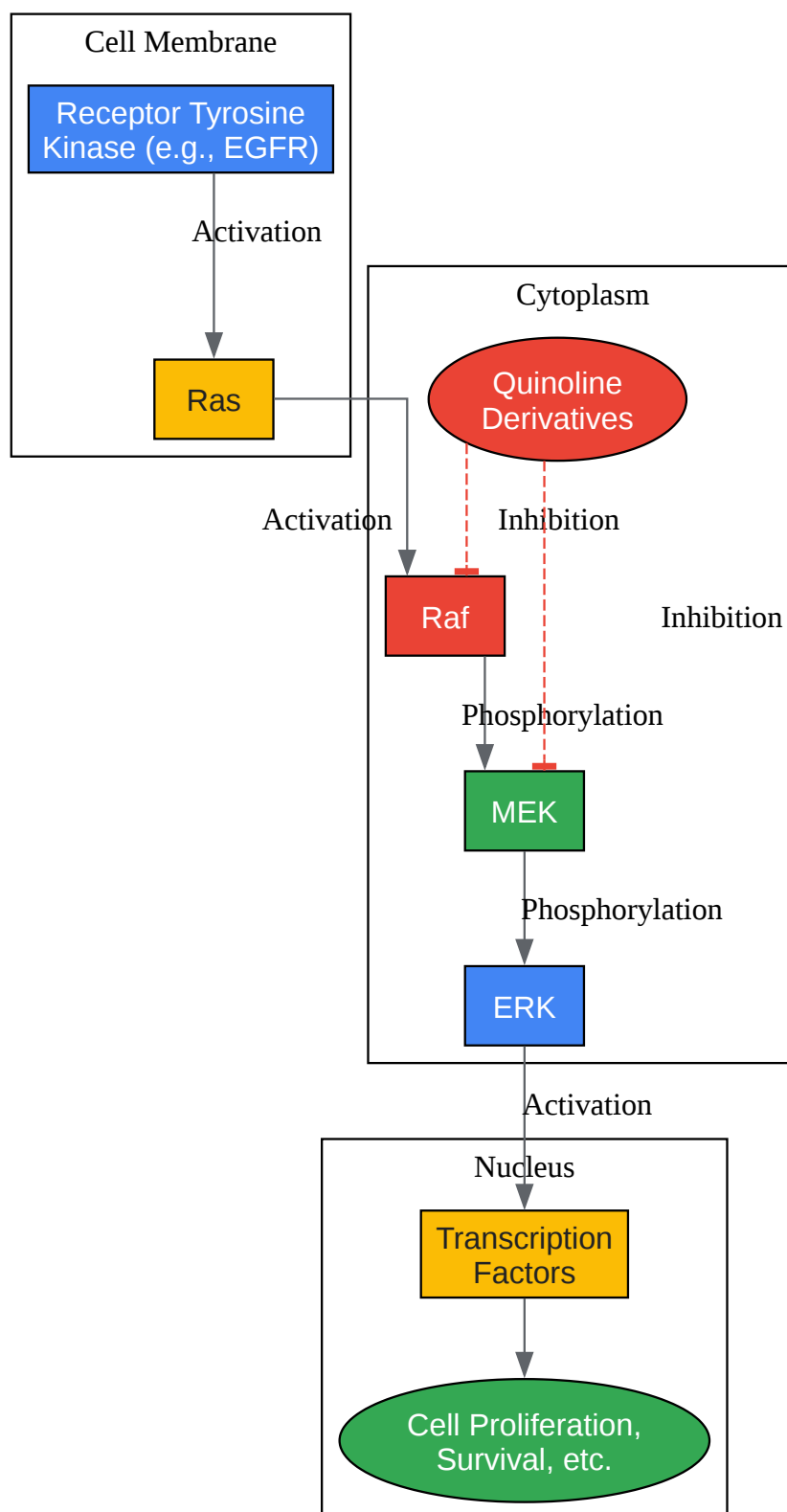
- The gas stream, now saturated with the sample's vapor, exits the furnace and passes through a condenser or cold trap where the vapor is condensed and collected.
- Alternatively, the mass loss of the sample in the saturation chamber is measured directly over a specific period.
- Measurement:
 - The mass of the transported substance (m) is determined by weighing the condenser before and after the experiment or by the mass loss of the sample.
 - The total volume of the carrier gas (V) that has passed through the chamber is measured using the flow meter and the duration of the experiment.
 - The temperature (T) and pressure (P) of the experiment are recorded.
- Data Analysis:
 - The partial pressure (p) of the substance is calculated using the ideal gas law: $p = (m / M) * (RT / V)$ where M is the molar mass of the substance and R is the ideal gas constant.
 - By conducting the experiment at different temperatures, the relationship between vapor pressure and temperature can be established. The Clausius-Clapeyron equation can then be used to determine the enthalpy of vaporization or sublimation.

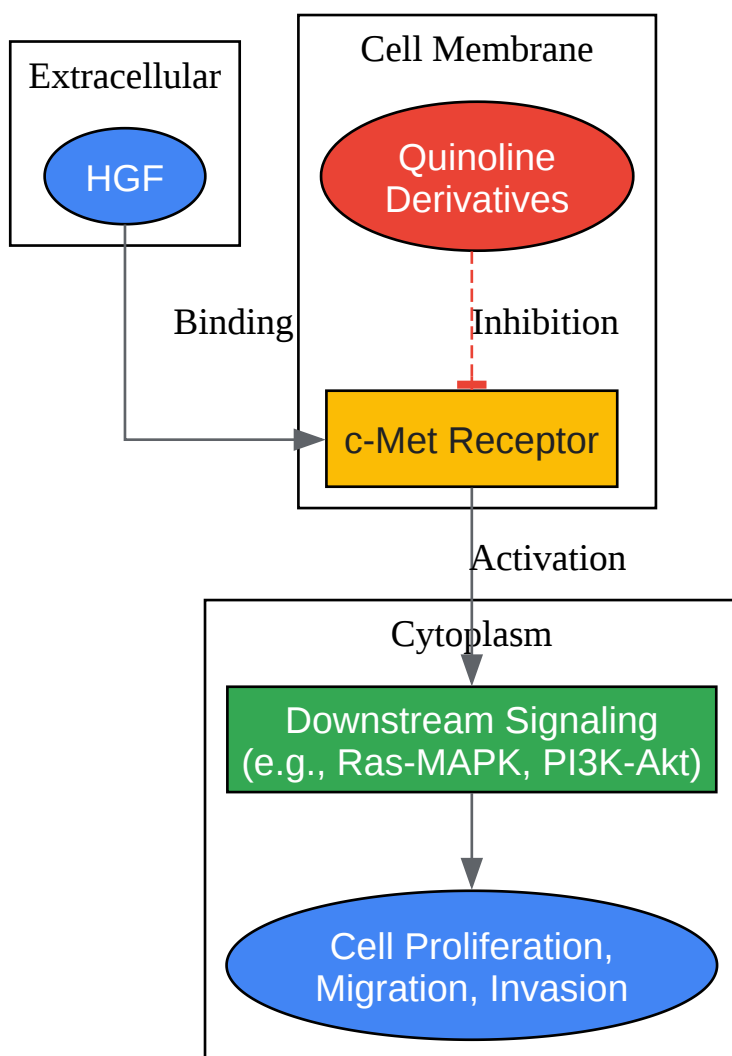
Signaling Pathways and Quinoline Derivatives

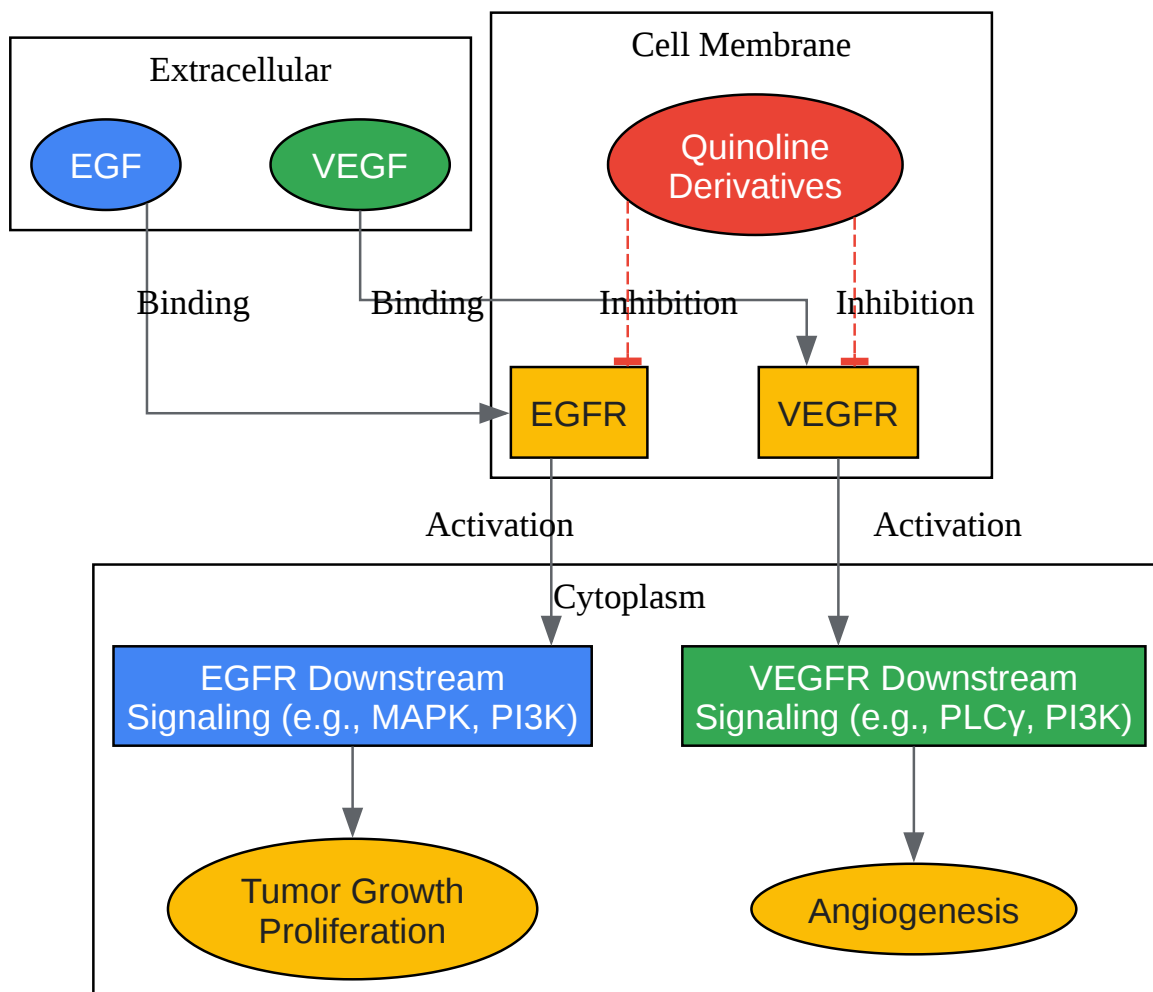
Quinoline derivatives have emerged as potent inhibitors of various signaling pathways implicated in diseases such as cancer. Understanding these interactions is crucial for rational drug design. This section provides diagrams of key signaling pathways targeted by quinoline derivatives.

Ras/Raf/MEK/ERK Signaling Pathway

The Ras/Raf/MEK/ERK pathway is a critical signaling cascade that regulates cell proliferation, differentiation, and survival. Aberrant activation of this pathway is a hallmark of many cancers. Certain quinoline derivatives have been shown to inhibit components of this pathway.^{[1][4]}







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